An In-Depth Technical Guide to the Structural Analysis of Methyl 4-methylphenylacetate

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Compound of Interest

Compound Name:	*Methyl 4-methylphenylacetate*
CAS No.:	*23786-13-2*
Cat. No.:	*B1293868*

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This guide provides a comprehensive technical analysis of **Methyl 4-methylphenylacetate**, a key aromatic ester. Designed for researchers, scientists, and professionals in drug development, this document delves into the core structural features, analytical methodologies, and synthetic pathways of this compound. Our approach is grounded in established scientific principles to ensure accuracy and reproducibility.

Introduction: Understanding **Methyl 4-methylphenylacetate**

Methyl 4-methylphenylacetate, with the chemical formula C10H12O2, is an ester of 4-methylphenylacetic acid and methanol.[1] It is a colorless liquid at room temperature and is characterized by its molecular weight of 164.20 g/mol .[1] This compound is of interest in various chemical research and development sectors due to its specific structural motifs and potential as a building block in organic synthesis.

A thorough understanding of its structure is paramount for predicting its reactivity, understanding its metabolic fate, and designing novel molecules with desired properties. This

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guide will walk through the essential analytical techniques employed to confirm its molecular structure.

Core Structural Elucidation: A Multi-faceted Spectroscopic Approach

The definitive structure of **Methyl 4-methylphenylacetate** is established through a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they offer unambiguous confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. Both ^{1}H and ^{13}C NMR provide detailed information about the carbon-hydrogen framework.

The proton NMR spectrum of **Methyl 4-methylphenylacetate** is expected to show distinct signals corresponding to the different types of protons in the molecule.

- Aromatic Protons: The protons on the para-substituted benzene ring will appear as a pair of doublets, a characteristic AA'BB' system, typically in the range of δ 7.0-7.3 ppm.
- Methylene Protons ($-CH_2-$): A singlet corresponding to the two protons of the methylene group adjacent to the carbonyl and the aromatic ring is expected around δ 3.6 ppm.
- Methyl Ester Protons ($-OCH_3$): A sharp singlet for the three protons of the methyl ester group will be observed, typically around δ 3.7 ppm.
- Aromatic Methyl Protons ($-CH_3$): A singlet for the three protons of the methyl group attached to the benzene ring will appear further upfield, around δ 2.3 ppm.

The carbon-13 NMR spectrum provides information on the different carbon environments within the molecule.

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Carbon Atom	Expected Chemical Shift (ppm)
Carbonyl (C=O)	~172
Aromatic C (quaternary, attached to CH_2)	~134
Aromatic C (quaternary, attached to CH_3)	~136
Aromatic C-H	~129
Methylene (-CH_2-)	~41
Methyl Ester (-OCH_3)	~52
Aromatic Methyl (-CH_3)	~21

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For **Methyl 4-methylphenylacetate**, the key vibrational frequencies are:

- C=O Stretch: A strong, sharp absorption band characteristic of an ester carbonyl group is expected in the region of 1735-1750 cm^{-1}.
- C-O Stretch: An absorption band corresponding to the C-O single bond of the ester will appear in the 1160-1210 cm^{-1} region.
- Aromatic C-H Stretch: Peaks above 3000 cm^{-1} are indicative of the C-H bonds on the benzene ring.
- Aliphatic C-H Stretch: Absorptions just below 3000 cm^{-1} correspond to the C-H bonds of the methyl and methylene groups.
- Aromatic C=C Bending: Characteristic absorptions for the benzene ring are also expected in the fingerprint region (below 1500 cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **Methyl 4-methylphenylacetate**, the molecular ion peak (M^+) would be

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observed at an m/z of 164. A prominent fragment is often the tropylium ion ($C_7H_7^+$) at m/z 91, formed by the cleavage of the bond between the methylene group and the carbonyl group, followed by rearrangement.

Synthesis of **Methyl 4-methylphenylacetate**

A common and efficient method for the synthesis of **Methyl 4-methylphenylacetate** is the Fischer-Speier esterification of 4-methylphenylacetic acid.[2]

Fischer-Speier Esterification: A Validated Protocol

This acid-catalyzed esterification involves the reaction of a carboxylic acid with an alcohol.[2][3]

Reaction:

4-methylphenylacetic acid + Methanol ⇌ **Methyl 4-methylphenylacetate** + Water

Causality of Experimental Choices:

- Catalyst: A strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (TsOH), is used to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing the electrophilicity of the carbonyl carbon and facilitating nucleophilic attack by the alcohol.[2][4]
- Excess Alcohol: The reaction is an equilibrium process.[5] To drive the equilibrium towards the formation of the ester, a large excess of methanol is typically used.[3][4]
- Removal of Water: Alternatively, or in conjunction with using excess alcohol, the removal of water as it is formed will also shift the equilibrium to the right.[3] This can be achieved using a Dean-Stark apparatus or by adding a dehydrating agent.

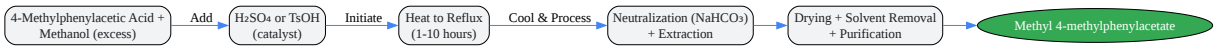
Step-by-Step Methodology:

- Reactant Charging: In a round-bottom flask equipped with a reflux condenser, dissolve 4-methylphenylacetic acid in an excess of methanol.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the solution.

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- Reflux: Heat the reaction mixture to reflux for a period of 1-10 hours, monitoring the reaction progress by thin-layer chromatography (TLC).[2]
- Work-up: After cooling to room temperature, neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.
- Extraction: Extract the product into an organic solvent like diethyl ether or dichloromethane.
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., $MgSO_4$ or Na_2SO_4), and concentrate it under reduced pressure. The crude product can be further purified by distillation or column chromatography.

Workflow Diagram:

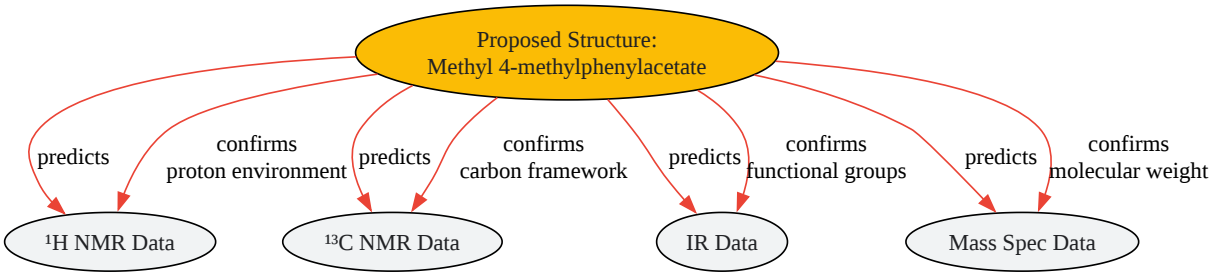


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Caption: Fischer-Speier Esterification Workflow.

Logical Relationships in Structural Analysis

The interpretation of spectroscopic data relies on a logical and self-validating system where each piece of information corroborates the others.



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Caption: Interconnectivity of Spectroscopic Data.

Conclusion

The structural analysis of **Methyl 4-methylphenylacetate** is a clear and illustrative example of the power of modern analytical techniques. Through the synergistic application of NMR, IR, and Mass Spectrometry, a definitive and unambiguous structural assignment can be made. The well-established Fischer-Speier esterification provides a reliable and scalable synthetic route to this compound, underscoring the foundational principles of organic chemistry. This guide provides the necessary technical framework for researchers and scientists to confidently work with and characterize this and similar aromatic esters.

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